

Comprehensive Safety and Handling Guide for 2-(2-Ethoxyethoxy)ethyl Acetate

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Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethyl acetate

Cat. No.: B089613

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This guide provides essential safety protocols and logistical plans for the handling and disposal of **2-(2-Ethoxyethoxy)ethyl acetate**, tailored for research and drug development professionals. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **2-(2-Ethoxyethoxy)ethyl acetate**.^{[1][2][3][4]}

| Protection Type | Required Equipment | Specifications and Use Cases |
|-------------------------|---|--|
| Eye and Face Protection | Safety glasses with side-shields or goggles. A face shield may be required where splashing is possible.[1][2][3] | Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[1][4] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile rubber). Lab coat or other protective clothing to prevent skin exposure.[2][4] | Select gloves based on breakthrough time and permeation rate for the specific chemical. |
| Respiratory Protection | Not typically required under normal use conditions with adequate ventilation.[1] | If ventilation is inadequate or in case of a spill, use a NIOSH/MSHA approved respirator.[5] |
| Body Protection | Full impervious protective clothing, including boots, may be necessary for large-scale operations or spill cleanup.[2] | Ensure all skin is covered to prevent contact. |

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is crucial to minimize risks.

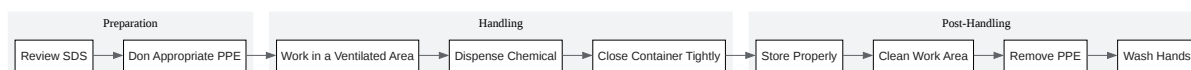
2.1. Handling Procedures

- Ventilation: Always handle **2-(2-Ethoxyethoxy)ethyl acetate** in a well-ventilated area, preferably in a chemical fume hood.[1][3]
- Avoid Contact: Take all necessary precautions to avoid contact with eyes, skin, and clothing. [1][3] Do not ingest or inhale vapors.[1]
- Hygiene: Wash hands thoroughly after handling the chemical.[1] Do not eat, drink, or smoke in the work area.[5]

- Grounding: For transfers of larger quantities, ground and bond containers to prevent static discharge.[5]

2.2. Storage Procedures

- Container: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[1][3]
- Incompatible Materials: Store away from strong oxidizing agents, acids, and bases.[1][6]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][3]



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Safe handling workflow for **2-(2-Ethoxyethoxy)ethyl acetate**.

Disposal Plan

Proper disposal of **2-(2-Ethoxyethoxy)ethyl acetate** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

| Waste Type | Disposal Procedure | Regulatory Considerations |
|---|--|--|
| Unused Chemical | Dispose of as hazardous waste. ^[1] Collect in a designated, labeled, and sealed container. | Must comply with local, regional, and national hazardous waste regulations. ^[1] |
| Contaminated Materials (e.g., gloves, absorbent pads) | Collect in a sealed container, label as hazardous waste, and dispose of according to institutional and local guidelines. | Treat as hazardous waste. |
| Empty Containers | Do not reuse empty containers. Dispose of them as hazardous waste. | Residual vapors may be flammable; handle with caution. |

Emergency Response Plan

Immediate and appropriate action is critical in the event of an emergency.

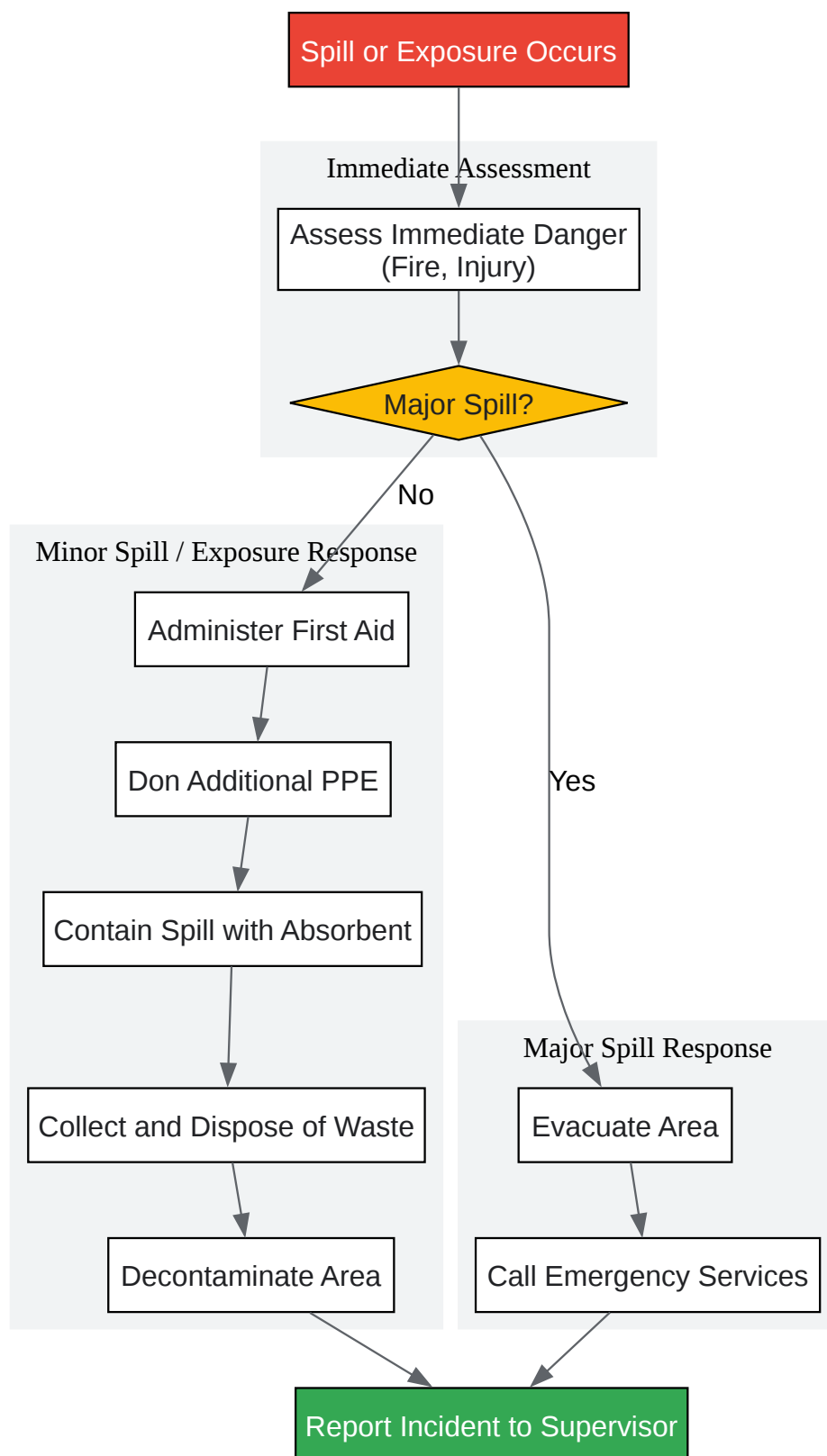
4.1. First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[1] Seek medical attention.^[1]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.^[1] Remove contaminated clothing. If skin irritation persists, call a physician.^[1]
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.^[1] Seek immediate medical attention.^[5]

4.2. Spill Response

- Evacuate: Immediately evacuate the area of all non-essential personnel.

- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Remove all sources of ignition.
- Containment: For small spills, use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill.
- Cleanup: Carefully collect the absorbed material into a sealable container for disposal as hazardous waste.
- Decontaminate: Clean the spill area with soap and water.
- For large spills, contact your institution's emergency response team immediately.



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Emergency response plan for **2-(2-Ethoxyethoxy)ethyl acetate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 2-(2-Ethoxyethoxy)ethyl acetate | C₈H₁₆O₄ | CID 8165 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
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